

Technical Guide: Mass Spectrometry Fragmentation of Benzyl 1H-indole-5-carboxylate

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Compound of Interest

Compound Name: Benzyl 1H-indole-5-carboxylate

CAS No.: 136564-69-7

Cat. No.: B2864345

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Executive Summary

In medicinal chemistry, **benzyl 1H-indole-5-carboxylate** serves as a critical intermediate, particularly in the synthesis of indole-based alkaloids and receptor agonists. Its benzyl ester moiety acts as a protecting group, offering stability during synthesis but requiring precise characterization during impurity profiling.

This guide provides a comparative analysis of the fragmentation patterns of **benzyl 1H-indole-5-carboxylate** against its common alternative, the methyl ester. We focus on the diagnostic utility of the tropylium ion (m/z 91) and the acylium ion (m/z 144), providing a self-validating workflow for researchers using ESI-MS/MS or EI-MS.

Structural Context & Compound Profile[1][2][3][4][5]

Before interpreting spectra, it is essential to establish the physicochemical baseline of the analyte.

Feature	Data
Compound Name	Benzyl 1H-indole-5-carboxylate
Formula	
Molecular Weight	251.28 g/mol
Monoisotopic Mass	251.0946 Da
Precursor Ion	m/z 252.10
Key Functional Groups	Indole core, Carboxylate (position 5), Benzyl protecting group

Comparative Analysis: Benzyl vs. Methyl Ester

Objective: Distinguish the product from its most common analog, Methyl 1H-indole-5-carboxylate.

In synthetic workflows, distinguishing between a benzyl ester (starting material/intermediate) and a methyl ester (potential byproduct from methanol transesterification) is a common challenge.

The "Tropylium" Differentiator

The primary differentiator is the benzyl group. Under mass spectrometry conditions (especially EI, but also CID in ESI), the benzyl moiety undergoes a specific rearrangement to form the highly stable, aromatic tropylium ion (

).^[1]

Comparison Table: Diagnostic Ions

Feature	Benzyl 1H-indole-5-carboxylate	Methyl 1H-indole-5-carboxylate
Precursor	252.1	176.1
Primary Fragment	m/z 91.05 (Tropylium Ion)	m/z 144.04 (Loss of)
Secondary Fragment	m/z 144.04 (Indole-5-acylium)	m/z 116.05 (Indole cation)
Neutral Loss	-108 Da (Benzyl alcohol)	-32 Da (Methanol)
Mechanism Note	Resonance-driven benzyl cleavage.[1]	Simple inductive cleavage.

Application Insight: If your spectrum at retention time

shows a parent at 252 but lacks a distinct fragment at 91 (at high collision energy), suspect an isobaric contaminant or a different isomer. The m/z 91 peak is the "fingerprint" of the benzyl ester.

Fragmentation Mechanics (Deep Dive)

The fragmentation of **benzyl 1H-indole-5-carboxylate** follows three distinct mechanistic pathways. Understanding these allows for confident structural assignment.[2][3]

Pathway A: The Tropylium Rearrangement (m/z 91)

This is the dominant pathway in Electron Ionization (EI) and significant in Electrospray Ionization (ESI) at higher collision energies (

eV).

- Mechanism: The benzylic C-O bond cleaves.[1][4]
- Rearrangement: The resulting benzyl carbocation () rearranges to expand the ring, forming the seven-membered, aromatic tropylium ion ().[1]

- Observation: A sharp, high-intensity peak at m/z 91.

Pathway B: Acylium Ion Formation (m/z 144)

This pathway represents the "core" of the molecule.

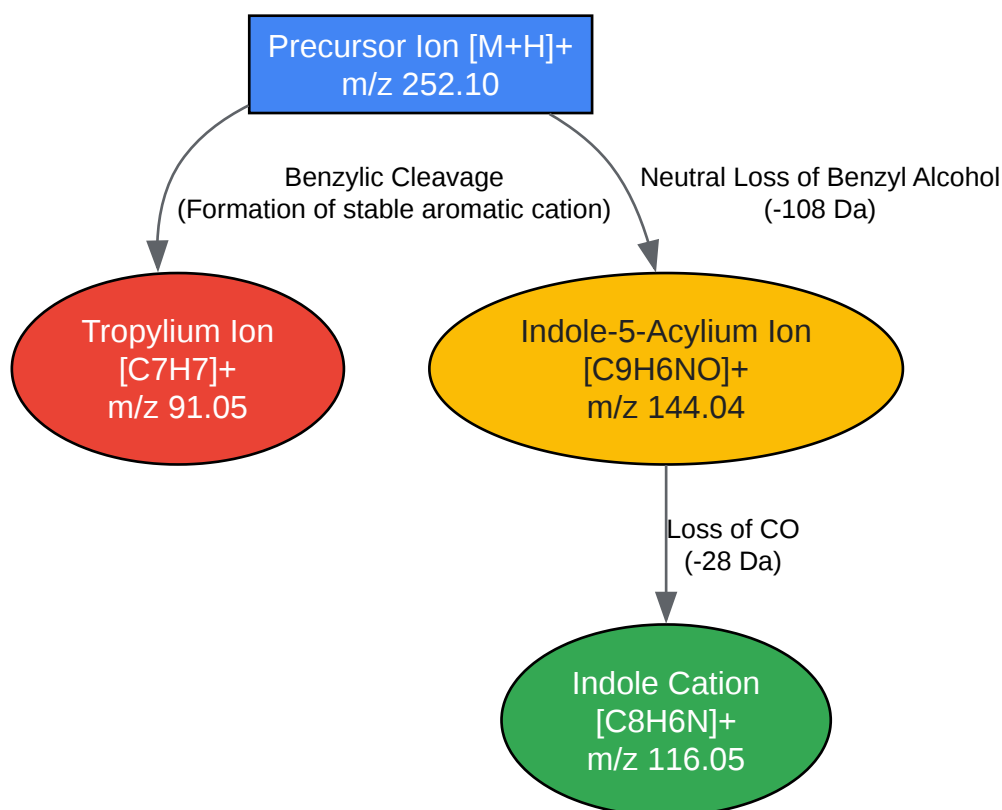
- Mechanism: Heterolytic cleavage of the ester bond, often accompanied by hydrogen transfer (McLafferty-like or simple inductive cleavage depending on protonation site).
- Result: Loss of neutral benzyl alcohol (108 Da).
- Observation: Formation of the indole-5-acylium ion () at m/z 144.

Pathway C: Carbonyl Loss (m/z 116)

- Mechanism: The acylium ion (m/z 144) further fragments by ejecting a neutral Carbon Monoxide (CO) molecule.
- Result: Formation of the indole cation ().
- Observation: A peak at m/z 116.^[5]

Visualized Fragmentation Pathways^{[3][6][8][14]}

The following diagram illustrates the causal relationships between the parent ion and its fragments.



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Caption: Mechanistic fragmentation tree of **Benzyl 1H-indole-5-carboxylate**. The m/z 91 and m/z 144 ions are the primary diagnostic peaks.

Experimental Protocol: LC-MS/MS Characterization

To replicate these results, use the following self-validating protocol. This method is optimized to favor the formation of diagnostic ions.[6]

Step 1: Sample Preparation

- Solvent: Dissolve 1 mg of compound in 1 mL of Acetonitrile (ACN).
- Dilution: Dilute 1:100 with 50:50 ACN:Water + 0.1% Formic Acid. Final concentration ~10 µg/mL.
 - Why? High organic content ensures solubility of the lipophilic benzyl ester; formic acid promotes protonation

Step 2: LC Conditions (Standard Reverse Phase)

- Column: C18 (e.g., Agilent Zorbax or Waters BEH), 2.1 x 50 mm, 1.7 μ m.
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 5 minutes.
 - Expectation: The benzyl ester is relatively hydrophobic and will elute late (typically >3.5 min in a 5 min run).

Step 3: MS Source Parameters (ESI Positive)

- Capillary Voltage: 3.5 kV.
- Cone Voltage: 30 V (Adjust to maximize m/z 252).
- Collision Energy (CE) Ramp:
 - Low CE (10-15 eV): Preserves Parent (252) and generates Acylium (144).
 - High CE (30-45 eV): Forces Benzylic cleavage to generate Tropylium (91).

Step 4: Data Validation Criteria

A valid identification requires:

- Retention Time: Consistent with a lipophilic aromatic ester.
- Parent Ion: m/z 252.1 $\pm$ 0.5.
- Fragment Ratio: Presence of both m/z 144 and m/z 91 in the MS2 spectrum.

References

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